

CAS number and molecular formula for Ethyl 3-(methylthio)propionate.

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Compound of Interest

Compound Name: *Ethyl 3-(methylthio)propionate*

Cat. No.: B076633

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An In-depth Technical Guide to Ethyl 3-(methylthio)propionate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 3-(methylthio)propionate is a sulfur-containing ester recognized for its characteristic fruity and sulfurous aroma, reminiscent of pineapple.^[1] While it is predominantly utilized as a flavor and fragrance additive in the food and cosmetic industries, its chemical structure and functional groups may be of interest to researchers in various fields, including those in drug development exploring novel esters and thioethers. This guide provides a comprehensive overview of its chemical properties, synthesis, analytical methods, and safety information.

Chemical and Physical Properties

Ethyl 3-(methylthio)propionate is a colorless to pale yellow liquid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	13327-56-5	[2]
Molecular Formula	C6H12O2S	[2]
Molecular Weight	148.23 g/mol	[3]
Boiling Point	197 °C (lit.)	[1] [4]
Density	1.032 g/mL at 25 °C (lit.)	[1] [4]
Refractive Index	n20/D 1.46 (lit.)	[1] [4]
Flash Point	81 °C (177.8 °F) - closed cup	[4] [5]
Solubility	Soluble in alcohol.	
Odor	Fruity, pineapple, sulfurous	[4]

Synthesis of Ethyl 3-(methylthio)propionate

The primary route for the synthesis of **Ethyl 3-(methylthio)propionate** is through the Michael addition reaction. This involves the reaction of methyl mercaptan with ethyl acrylate. Careful control of reaction parameters such as temperature and the use of a suitable catalyst is crucial to maximize the yield and purity of the final product.

Experimental Protocol: Synthesis

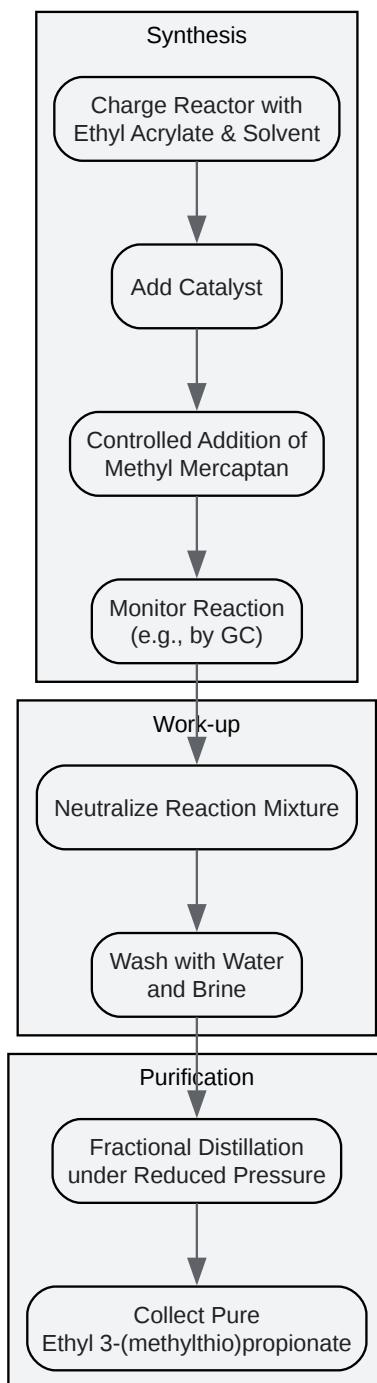
While a specific, detailed laboratory protocol is not readily available in the public domain, a general procedure can be outlined as follows:

- Reaction Setup: A reaction vessel equipped with a stirrer, thermometer, and a means for controlled addition of reactants is charged with ethyl acrylate and a suitable solvent.
- Catalyst: A basic catalyst is typically used to facilitate the Michael addition.
- Reactant Addition: Methyl mercaptan is added to the reaction mixture in a controlled manner, often at a reduced temperature to manage the exothermic nature of the reaction.

- Reaction Monitoring: The progress of the reaction is monitored by techniques such as Gas Chromatography (GC) to determine the consumption of the starting materials.
- Work-up: Upon completion, the reaction mixture is neutralized, and the catalyst is removed. The crude product is then washed with water and brine to remove any water-soluble impurities.
- Purification: The final product is purified by fractional distillation under reduced pressure to obtain high-purity **Ethyl 3-(methylthio)propionate**.

Below is a diagram illustrating the synthesis and purification workflow.

Synthesis and Purification Workflow for Ethyl 3-(methylthio)propionate

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Synthesis and Purification Workflow

Analytical Methods

The purity and identity of **Ethyl 3-(methylthio)propionate** are typically assessed using Gas Chromatography-Mass Spectrometry (GC-MS).

Experimental Protocol: GC-MS Analysis

The following is a representative protocol for the GC-MS analysis, adapted from methods for similar compounds[6]:

- Sample Preparation: Dilute the **Ethyl 3-(methylthio)propionate** sample in a suitable solvent, such as dichloromethane or ethyl acetate, to an appropriate concentration.
- GC-MS System: An Agilent 7890B GC coupled with a 5977A MSD or an equivalent system can be used.[6]
- GC Conditions:
 - Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or a similar non-polar column.[6]
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.[6]
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp to 150°C at 10°C/min.
 - Ramp to 250°C at 20°C/min, hold for 5 minutes.[6]
 - Injector Temperature: 250°C.[6]
 - Injection Mode: Splitless.[6]
- MS Conditions:
 - Ion Source Temperature: 230°C.[6]

- Quadrupole Temperature: 150°C.[6]
- Ionization Mode: Electron Ionization (EI) at 70 eV.[6]
- Acquisition Mode: Full scan (m/z 50-550).[6]

The resulting mass spectrum can be compared with reference spectra for confirmation of identity.

Signaling Pathways and Biological Activity

Currently, there is a lack of published research on the specific signaling pathways modulated by **Ethyl 3-(methylthio)propionate** or its significant biological activities beyond its role as a flavor compound. Its presence has been noted in fruits like melons and pineapples.[1] For professionals in drug development, this compound could be considered as a lead for modification or as a fragment in fragment-based drug discovery, particularly where a thioether or ester moiety is desired. However, any potential therapeutic application would require extensive investigation into its pharmacology, metabolism, and toxicology.

Safety and Toxicology

Ethyl 3-(methylthio)propionate is generally recognized as safe (GRAS) for its intended use as a flavoring agent in food. However, as with any chemical, appropriate safety precautions should be taken in a laboratory or industrial setting. It is a combustible liquid and should be stored in a cool, dry, well-ventilated area away from sources of ignition.[5] For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Ethyl 3-(methylthio)propionate is a well-characterized compound with established applications in the flavor and fragrance industry. For the research and drug development community, it represents a simple yet interesting molecule containing both an ester and a thioether functional group. While its biological activity is not well-explored, the synthetic and analytical methodologies are straightforward, providing a solid foundation for any future investigations into its potential applications beyond its current uses.

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